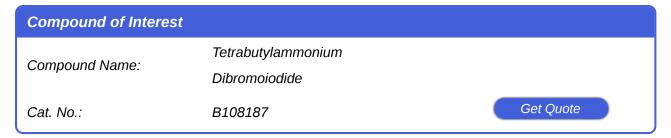


# Tetrabutylammonium Dibromoiodide: A Review of Its Properties and Potential Applications

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For Researchers, Scientists, and Drug Development Professionals

**Tetrabutylammonium dibromoiodide** (TBADI) is a quaternary ammonium polyhalide salt. While its specific applications are not as extensively documented as those of its simpler halide counterparts, such as tetrabutylammonium bromide (TBAB) and tetrabutylammonium iodide (TBAI), its unique structure suggests potential as a specialized reagent in organic synthesis and materials science. This technical guide provides a comprehensive overview of the available information on TBADI, including its physicochemical properties, and outlines a plausible synthetic route based on established methods for preparing similar polyhalogenated compounds.

## **Physicochemical Properties**

A summary of the known physicochemical properties of **Tetrabutylammonium Dibromoiodide** is presented in Table 1. This data is crucial for its handling, storage, and application in experimental settings.



Property	Value	Reference
CAS Number	15802-00-3	[1][2]
Molecular Formula	C16H36Br2IN	[1][2]
Molecular Weight	529.18 g/mol	[1][2]
Appearance	Not specified	
Melting Point	Not specified	_
Solubility	Not specified	_

Table 1: Physicochemical Properties of **Tetrabutylammonium Dibromoiodide** 

# Synthesis of Tetrabutylammonium Dibromoiodide

A detailed experimental protocol for the synthesis of **Tetrabutylammonium dibromoiodide** is not explicitly available in the reviewed literature. However, a standard method for the preparation of quaternary ammonium polyhalides involves the direct reaction of a quaternary ammonium halide with a halogen. Based on this, a prospective synthesis of TBADI would involve the reaction of Tetrabutylammonium iodide (TBAI) with bromine (Br<sub>2</sub>).

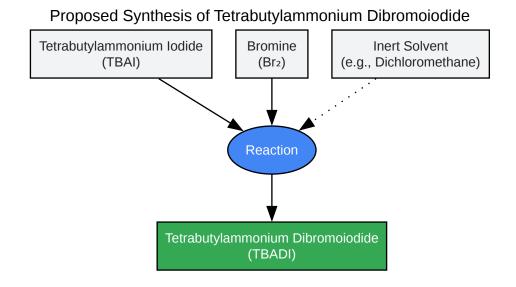
## **Proposed Experimental Protocol:**

- Dissolution: Dissolve a known molar amount of Tetrabutylammonium iodide in a suitable inert solvent, such as dichloromethane or chloroform.
- Addition of Bromine: To the stirred solution, add an equimolar amount of bromine dropwise at a controlled temperature, likely at 0 °C or room temperature to manage any exothermic reaction.
- Reaction: Allow the reaction mixture to stir for a specified period until the reaction is complete. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC).
- Isolation and Purification: The product, Tetrabutylammonium dibromoiodide, may
  precipitate out of the solution or can be isolated by removal of the solvent under reduced



pressure. The crude product can then be purified by recrystallization from an appropriate solvent system.

The proposed synthetic pathway is illustrated in the diagram below.



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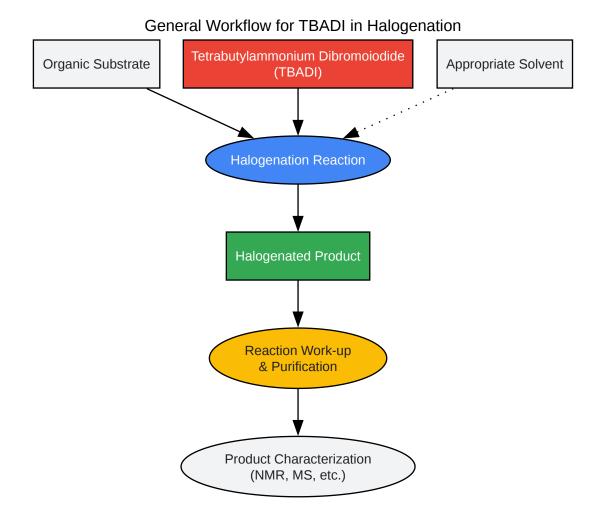
Caption: Proposed reaction scheme for the synthesis of TBADI.

# **Potential Applications**

While specific, well-documented applications of **Tetrabutylammonium dibromoiodide** are scarce, its structure as a polyhalide suggests its potential utility as a reagent in organic synthesis. Quaternary ammonium polyhalides are known to act as mild and selective halogenating agents. Therefore, TBADI could potentially be used for the bromination or iodination of various organic substrates.

The general workflow for a potential application of TBADI as a halogenating agent is depicted below.





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Caption: Potential workflow for utilizing TBADI as a halogenating agent.

## Conclusion

**Tetrabutylammonium dibromoiodide** is a chemical compound with potential for application in synthetic chemistry. While detailed experimental data is currently limited in publicly accessible literature, this guide provides a foundation based on the known properties of similar compounds. Further research is warranted to fully elucidate its synthetic protocols, reactivity, and potential applications. The information presented here serves as a starting point for researchers and professionals interested in exploring the utility of this and other quaternary ammonium polyhalides.



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